

"2-(4-Chloro-2-methylphenoxy)ethanol" solubility in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Chloro-2-methylphenoxy)ethanol

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Solubility of 2-(4-Chloro-2-methylphenoxy)ethanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-(4-chloro-2-methylphenoxy)ethanol** (CAS No: 36220-29-8). Due to a lack of readily available quantitative solubility data in peer-reviewed literature and chemical databases, this document focuses on providing a qualitative assessment of its expected solubility based on its chemical structure and the properties of analogous compounds. Furthermore, detailed experimental protocols are provided to enable researchers to determine the solubility of this compound in various solvents.

Introduction

2-(4-chloro-2-methylphenoxy)ethanol is a chemical compound with potential applications in various fields of research and development. Understanding its solubility is a critical parameter for its handling, formulation, and application in experimental studies. This guide aims to provide the foundational knowledge for researchers to effectively work with this compound.

Physicochemical Properties

While specific solubility data is not widely published, some key physicochemical properties of **2-(4-chloro-2-methylphenoxy)ethanol** have been reported and are summarized in the table below. These properties can help in predicting its solubility behavior.

Property	Value	Reference
CAS Number	36220-29-8	[1]
Molecular Formula	C9H11ClO2	[1]
Molecular Weight	186.63 g/mol	[2]
Density	1.198 g/cm ³	[1]
Boiling Point	294.5 °C at 760 mmHg	[1]
Flash Point	131.9 °C	[1]

Qualitative Solubility Assessment

Based on the principles of "like dissolves like," the solubility of **2-(4-chloro-2-methylphenoxy)ethanol** can be inferred from its structure. The molecule possesses both polar and non-polar characteristics. The presence of a hydroxyl (-OH) group and an ether linkage introduces polarity and the capacity for hydrogen bonding, suggesting potential solubility in polar solvents. Conversely, the chlorinated aromatic ring and the methyl group contribute to its non-polar character, indicating likely solubility in organic solvents.

For a qualitative comparison, the related compound 2-phenoxyethanol is slightly soluble in water and miscible with acetone, alcohol, and glycerol.[3][4][5][6][7] Given the structural similarity, **2-(4-chloro-2-methylphenoxy)ethanol** is expected to exhibit comparable solubility, likely being sparingly soluble in water and more soluble in polar organic solvents. The presence of the chloro and methyl substituents on the aromatic ring may slightly decrease its polarity compared to 2-phenoxyethanol, potentially leading to lower water solubility and enhanced solubility in less polar organic solvents.

Another structurally related compound, (4-chloro-2-methylphenoxy)acetic acid (MCPA), is noted to be insoluble in water.[8] However, the carboxylic acid functional group in MCPA

significantly differs in polarity and acidity from the hydroxyl group in **2-(4-chloro-2-methylphenoxy)ethanol**, making direct solubility comparisons less reliable.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data, experimental determination is necessary. The following are detailed methodologies for key experiments.

Protocol 1: Qualitative Solubility Test

This protocol provides a rapid assessment of a compound's solubility in various solvents.

Materials:

- Test compound (**2-(4-chloro-2-methylphenoxy)ethanol**)
- A selection of solvents (e.g., water, ethanol, methanol, acetone, diethyl ether, hexane)
- Small test tubes
- Vortex mixer
- Spatula

Procedure:

- Place approximately 25 mg of the test compound into a small test tube.[\[9\]](#)
- Add 0.75 mL of the chosen solvent to the test tube in small portions.[\[9\]](#)
- After each addition, vigorously shake or vortex the test tube for 30-60 seconds.[\[9\]](#)[\[10\]](#)
- Visually inspect the solution to determine if the compound has dissolved completely. A compound is considered soluble if no solid particles are visible.
- Record the observation as soluble, partially soluble, or insoluble.
- If the compound is soluble in water, the pH of the solution can be tested with litmus paper to determine its acidic or basic nature.[\[11\]](#)

Protocol 2: Quantitative Solubility Determination (Shake-Flask Method)

This method is a standard procedure for determining the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

Materials:

- Test compound
- Chosen solvent
- Screw-capped vials or flasks
- Constant temperature shaker bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- A suitable analytical method for quantification (e.g., HPLC, UV-Vis spectrophotometry)

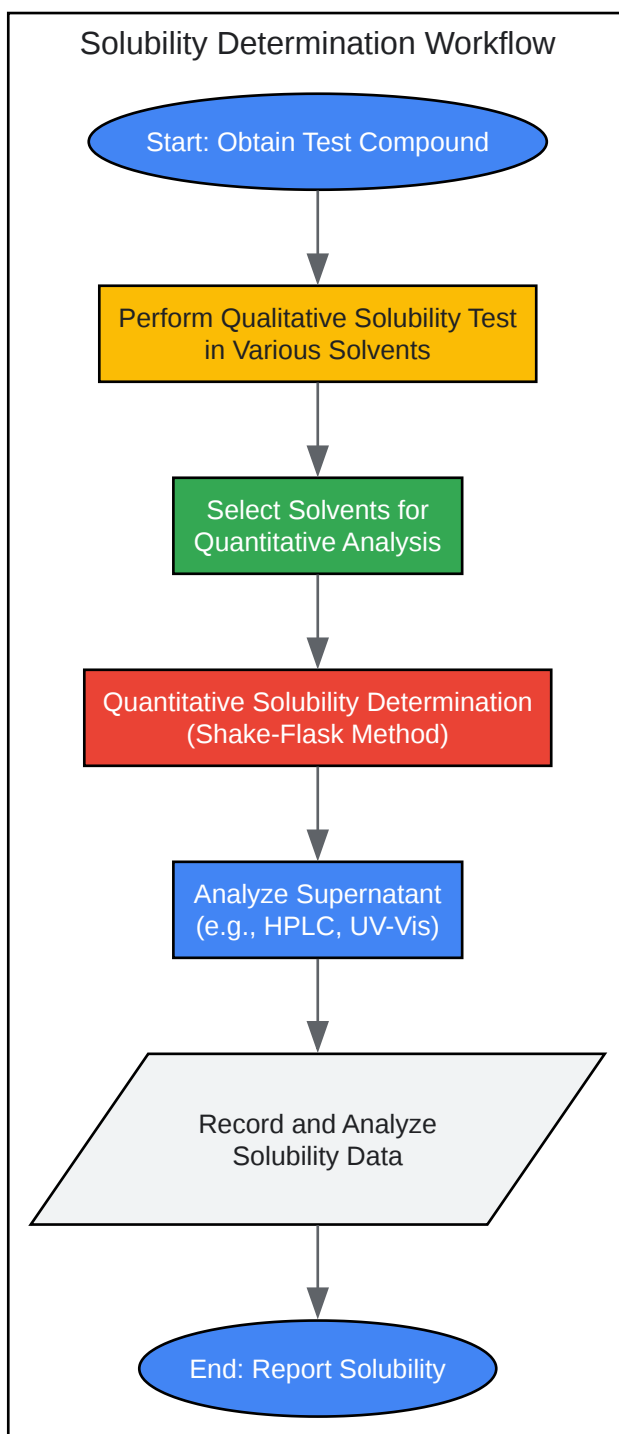
Procedure:

- Add an excess amount of the solid test compound to a vial.
- Add a known volume of the solvent to the vial.
- Securely cap the vial and place it in a constant temperature shaker bath.
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear liquid above the solid).
- Filter the supernatant to remove any remaining solid particles.

- Quantify the concentration of the dissolved compound in the filtrate using a pre-validated analytical method.
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for determining the solubility of an organic compound.



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Caption: Workflow for determining the solubility of a compound.

This guide provides a starting point for researchers working with **2-(4-chloro-2-methylphenoxy)ethanol**. While quantitative solubility data is not currently available in the public domain, the provided protocols and qualitative assessment will aid in the design of experiments and the development of formulations involving this compound.

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- To cite this document: BenchChem. ["2-(4-Chloro-2-methylphenoxy)ethanol" solubility in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294840#2-4-chloro-2-methylphenoxy-ethanol-solubility-in-different-solvents]

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